

physical and chemical properties of 2-(1-Hydroxyethyl) Promazine-d4

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Compound of Interest

Compound Name: 2-(1-Hydroxyethyl) Promazine-d4

Cat. No.: B15293808

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An In-depth Technical Guide on 2-(1-Hydroxyethyl) Promazine-d4

This guide provides a comprehensive overview of the physical and chemical properties of **2-(1-Hydroxyethyl) Promazine-d4**, tailored for researchers, scientists, and professionals in drug development. It includes key data, experimental protocols, and logical diagrams to facilitate a deeper understanding of this compound.

Core Properties and Data

2-(1-Hydroxyethyl) Promazine-d4 is the deuterated form of 2-(1-Hydroxyethyl) Promazine, which is a metabolite of the tranquilizer Acepromazine.^{[1][2]} The deuterium labeling makes it an ideal internal standard for quantitative analysis using mass spectrometry techniques.

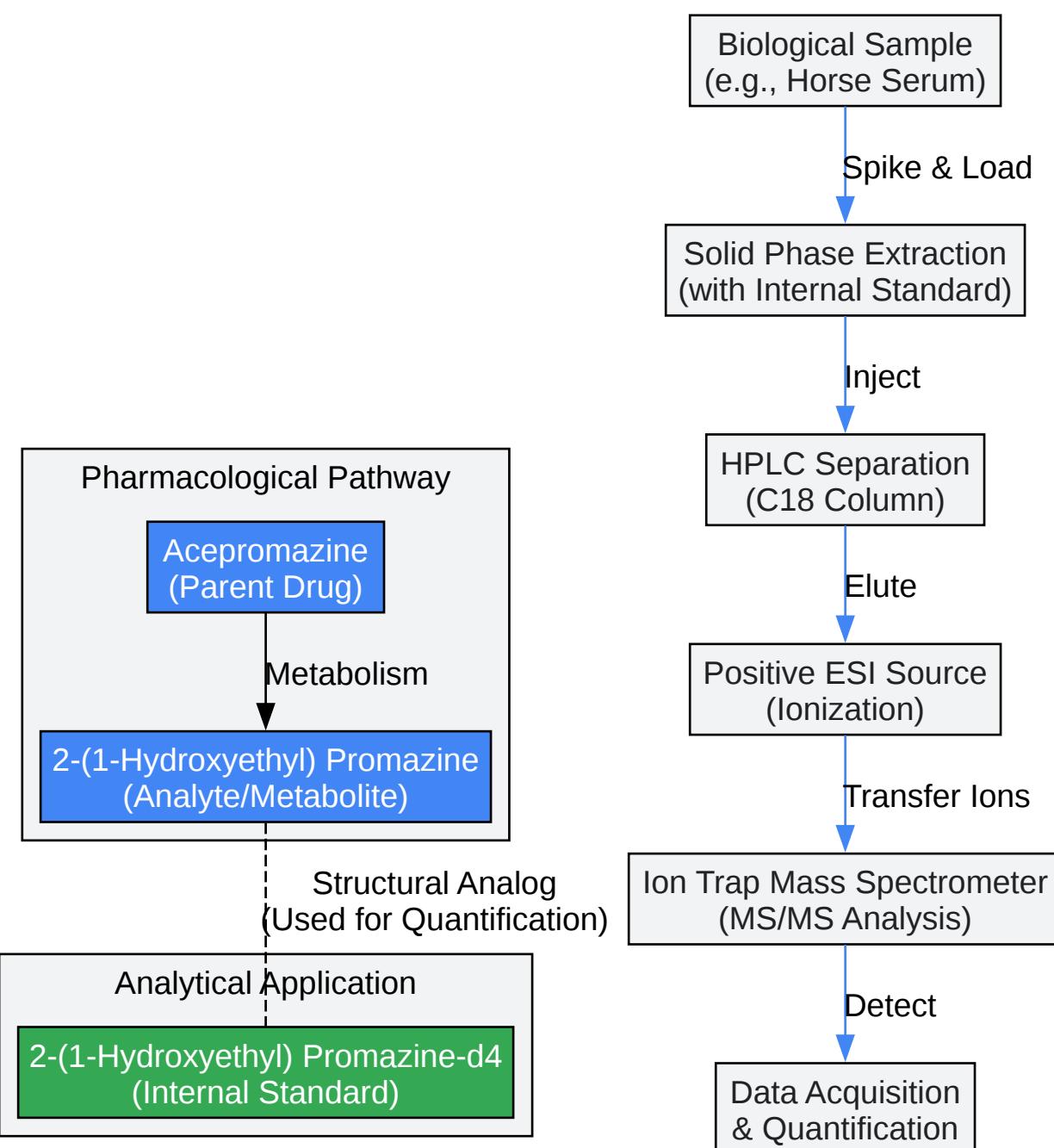
Physical and Chemical Data Summary

The following table summarizes the key quantitative data for **2-(1-Hydroxyethyl) Promazine-d4**.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₀ D ₄ N ₂ OS	[1] [3]
Molecular Weight	332.5 g/mol	[1] [3]
Appearance	Off-White Solid	[1]
Melting Point	93-95°C	[1]
Solubility	Soluble in Methanol	[1]
Storage Temperature	4°C	[1]
Purity	>95% (HPLC)	[4]

Chemical Relationships and Applications

2-(1-Hydroxyethyl) Promazine-d4 serves a critical role in pharmacokinetic and metabolic studies of its parent compounds, Acepromazine and Promazine. Its primary application is as an internal standard for bioanalytical assays, such as those involving Liquid Chromatography-Mass Spectrometry (LC-MS), to ensure accurate quantification of the unlabeled metabolite in complex biological matrices like serum or plasma.[\[5\]](#)[\[6\]](#)



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